

# Molecular weight and formula of Ethyl 4-methylpiperidine-4-carboxylate

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## Compound of Interest

Compound Name: *Ethyl 4-methylpiperidine-4-carboxylate*

Cat. No.: B033826

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## Technical Guide: Ethyl 4-methylpiperidine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **Ethyl 4-methylpiperidine-4-carboxylate**, a key building block in synthetic organic chemistry and drug discovery.

## Physicochemical Properties

The molecular formula and weight are essential parameters for any experimental work, including reaction stoichiometry and analytical characterization. The table below summarizes these core properties for **Ethyl 4-methylpiperidine-4-carboxylate**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>2</sub>
Molecular Weight	171.24 g/mol

Note: The data presented pertains to the free base form of the molecule. The commonly available hydrochloride salt will have a different molecular formula (C<sub>9</sub>H<sub>18</sub>ClNO<sub>2</sub>) and molecular

weight (approximately 207.7 g/mol ).

## Structural Information

A clear understanding of the molecular structure is fundamental to predicting its chemical behavior and interactions.

## Ethyl 4-methylpiperidine-4-carboxylate

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## Properties

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Molecular Weight: 171.24 g/mol

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